

1,10-Dibromodecane-D20 physical characteristics and appearance

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Compound of Interest

Compound Name: **1,10-Dibromodecane-D20**

Cat. No.: **B585273**

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Technical Guide: 1,10-Dibromodecane-D20

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **1,10-Dibromodecane-D20**, a deuterated analogue of 1,10-dibromodecane. Due to the limited availability of specific experimental data for the deuterated compound, the physical properties presented are based on the well-documented data for the non-deuterated form, 1,10-dibromodecane. It is important to note that while the physical properties are expected to be very similar, slight variations may exist.

Physical and Chemical Properties

1,10-Dibromodecane-D20 is the deuterium-labeled version of 1,10-dibromodecane.^[1] It is primarily used as a tracer or as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.^[1]

Appearance

At room temperature, 1,10-dibromodecane is a colorless to white or beige crystalline solid, powder, or fused solid.^{[2][3][4]} It may also appear as a colorless to pale yellow liquid. Some sources describe it as having a faint, sweet odor.^[3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of 1,10-dibromodecane. These values should be considered as close approximations for **1,10-Dibromodecane-D20**.

Property	Value	Source
Molecular Formula	$C_{10}D_{20}Br_2$	N/A
Molecular Weight	320.20 g/mol	[1]
Melting Point	25-27 °C	[4] [5]
Boiling Point	160 °C at 15 mmHg	[5]
Density	1.335 g/mL at 25 °C	[5]
Refractive Index	$n_{20/D}$ 1.4912	[5]
Solubility	Insoluble in water; soluble in organic solvents.	[3]
Flash Point	112 °C (closed cup)	
CAS Number	150017-88-2	N/A

Experimental Protocols

Synthesis of 1,10-Dibromodecane-D20

The following is a general procedure for the synthesis of 1,10-dibromodecane, which can be adapted for the synthesis of **1,10-Dibromodecane-D20** by starting with 1,10-decanediol-D22.

Materials:

- 1,10-decanediol-D22
- 48% aqueous hydrobromic acid
- Octane
- 85% v/v sulfuric acid (cold)

- 10% sodium carbonate solution
- Water

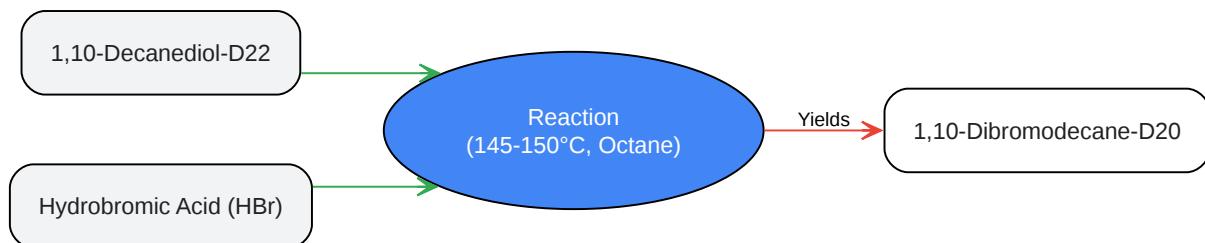
Procedure:

- To a single-necked, round-bottomed flask equipped with a fractionating column and a Dean-Stark trap, add 1,10-decanediol-D22 (1 equivalent), 48% aqueous hydrobromic acid (approximately 3 equivalents per hydroxyl group), and octane (in a volume-to-weight ratio of about 7:1 to the diol).[6]
- Heat the reaction mixture in an oil bath to 145-150°C with rapid magnetic stirring.[6]
- The initial boiling point of the azeotrope will be around 89-92°C. Collect the lower aqueous layer in the Dean-Stark trap.[6]
- Continue to collect the aqueous phase until about half of the theoretical volume of water is removed. At this point, the temperature at the head of the fractionating column will begin to rise.[6]
- Set the condenser for total reflux and continue heating for several hours.[6]
- After the reflux period, resume collection of the aqueous phase for another hour, during which the head temperature may rise to 96-100°C.[6]
- Once the reaction is complete, cool the mixture. The octane phase, which may be light tan, contains the desired product.
- Wash the octane phase with cold 85% v/v sulfuric acid (initially with 10 mL, followed by 5 mL) to remove any color and brominated byproducts.[6]
- Neutralize the octane solution by washing with water and then with a 10% sodium carbonate solution until all acidity is removed.[3]
- Remove the octane solvent from the neutralized solution under reduced pressure using a Vigreux column.[6]

- The residue, which should be the crude **1,10-Dibromodecane-D20**, can be further purified by Kugelrohr distillation.[6]

Diagrams

Synthesis of 1,10-Dibromodecane-D20



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Caption: Synthesis of **1,10-Dibromodecane-D20** from 1,10-Decanediol-D22.

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